

Erastin2 Technical Support Center: Troubleshooting Precipitation and Other Common Issues

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Compound of Interest

Compound Name: *Erastin2*

Cat. No.: *B3026161*

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This technical support center provides guidance for researchers, scientists, and drug development professionals working with **Erastin2**. Find answers to frequently asked questions and troubleshooting tips to prevent precipitation and ensure the stability of your **Erastin2** stock solutions.

Frequently Asked Questions (FAQs)

Q1: What is the recommended solvent for preparing **Erastin2** stock solutions?

A1: The recommended solvent for preparing **Erastin2** stock solutions is high-quality, anhydrous Dimethyl Sulfoxide (DMSO).^[1]^[2] **Erastin2** is also soluble in Dimethylformamide (DMF).^[2] It is practically insoluble in water and sparingly soluble in aqueous buffers.^[1] For optimal results, use fresh, unopened DMSO to avoid moisture absorption, which can significantly reduce the solubility of **Erastin2**.

Q2: What is the maximum concentration for an **Erastin2** stock solution in DMSO?

A2: The reported solubility of **Erastin2** in DMSO varies across different suppliers, ranging from 2 mg/mL to as high as 100 mg/mL. It is recommended to start with a concentration within this range and, if needed, facilitate dissolution by warming the solution at 37°C for 10 minutes or using an ultrasonic bath.

Q3: How should I store my **Erastin2** stock solution to prevent degradation and precipitation?

A3: To ensure stability, aliquot your **Erastin2** stock solution into single-use volumes and store them at -20°C or -80°C. This practice helps to avoid repeated freeze-thaw cycles which can lead to product inactivation. For long-term storage, -80°C is recommended. Protect the stock solutions from light.

Q4: My **Erastin2** precipitates when I add it to my aqueous cell culture medium. What can I do to prevent this?

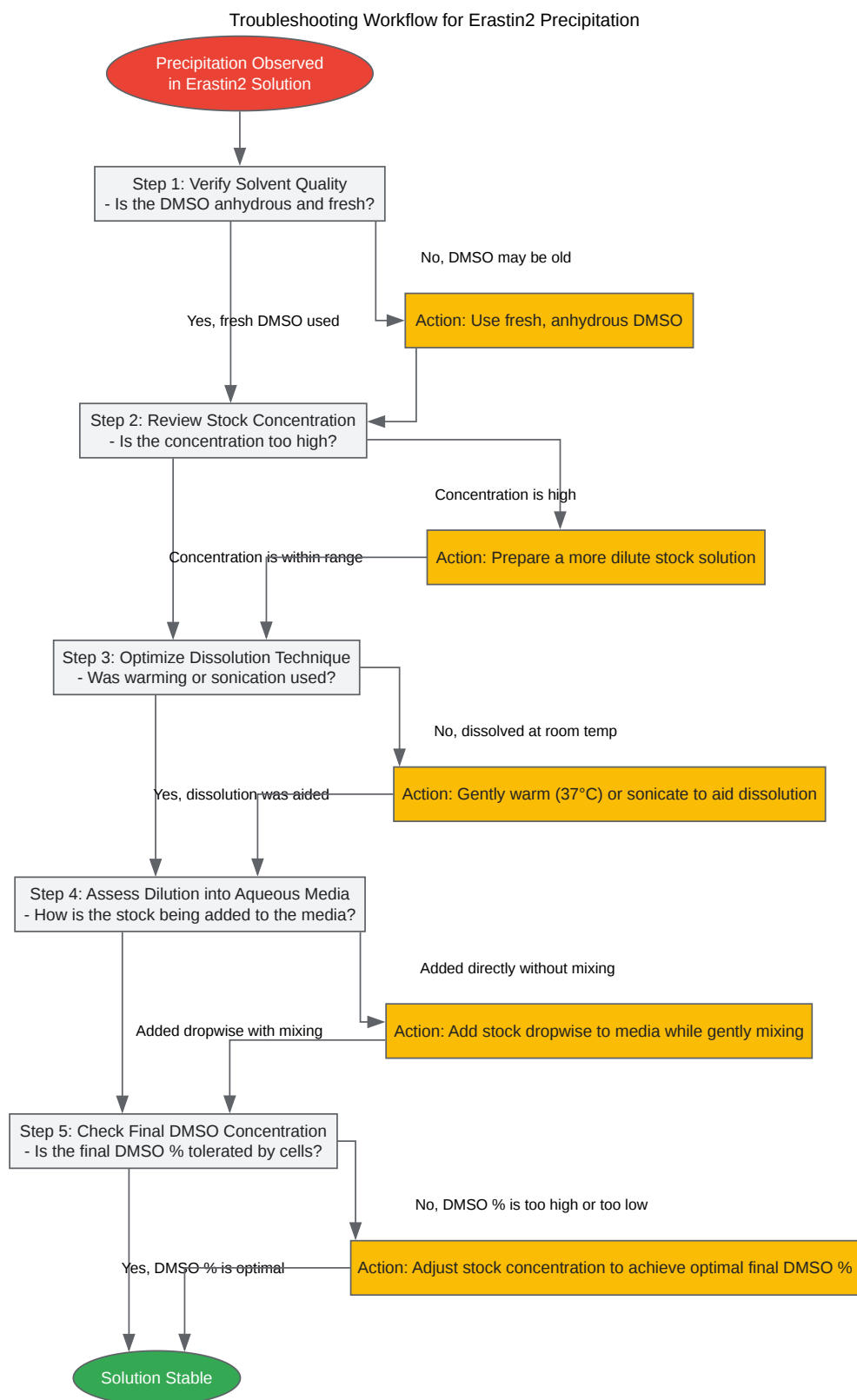
A4: Precipitation upon addition to aqueous solutions is a common issue due to the low aqueous solubility of **Erastin2**. Here are a few strategies to mitigate this:

- **Final DMSO Concentration:** Ensure the final concentration of DMSO in your cell culture medium is as low as possible while still maintaining **Erastin2** in solution. It is crucial to first determine the maximum DMSO concentration your specific cell line can tolerate without affecting viability.
- **Dilution Method:** When diluting your DMSO stock, add the stock solution to the culture medium dropwise while gently vortexing or swirling the medium to ensure rapid and even dispersion.
- **Working Solution Preparation:** For in vivo studies, specific formulations using co-solvents like PEG300, Tween-80, and saline or corn oil have been described to improve solubility.

Troubleshooting Guide: Erastin2 Precipitation

If you are experiencing precipitation with your **Erastin2** stock solution, follow these troubleshooting steps.

Diagram: Troubleshooting Erastin2 Precipitation



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Caption: Workflow for troubleshooting **Erastin2** precipitation issues.

Data Summary

Table 1: Solubility and Storage of Erastin2

Parameter	Solvent/Condition	Value	Reference(s)
Solubility	DMSO	100 mg/mL (160.47 mM) - use fresh DMSO	
DMSO	>27.4 mg/mL		
DMSO	80 mg/mL (128.38 mM)		
DMSO	2 mg/mL		
Ethanol	4 mg/mL		
Water	Insoluble		
Storage (Powder)	-20°C	≥ 2 to 4 years	
Storage (in Solvent)	-80°C	1 to 2 years	
-20°C	1 month to 1 year		

Experimental Protocols

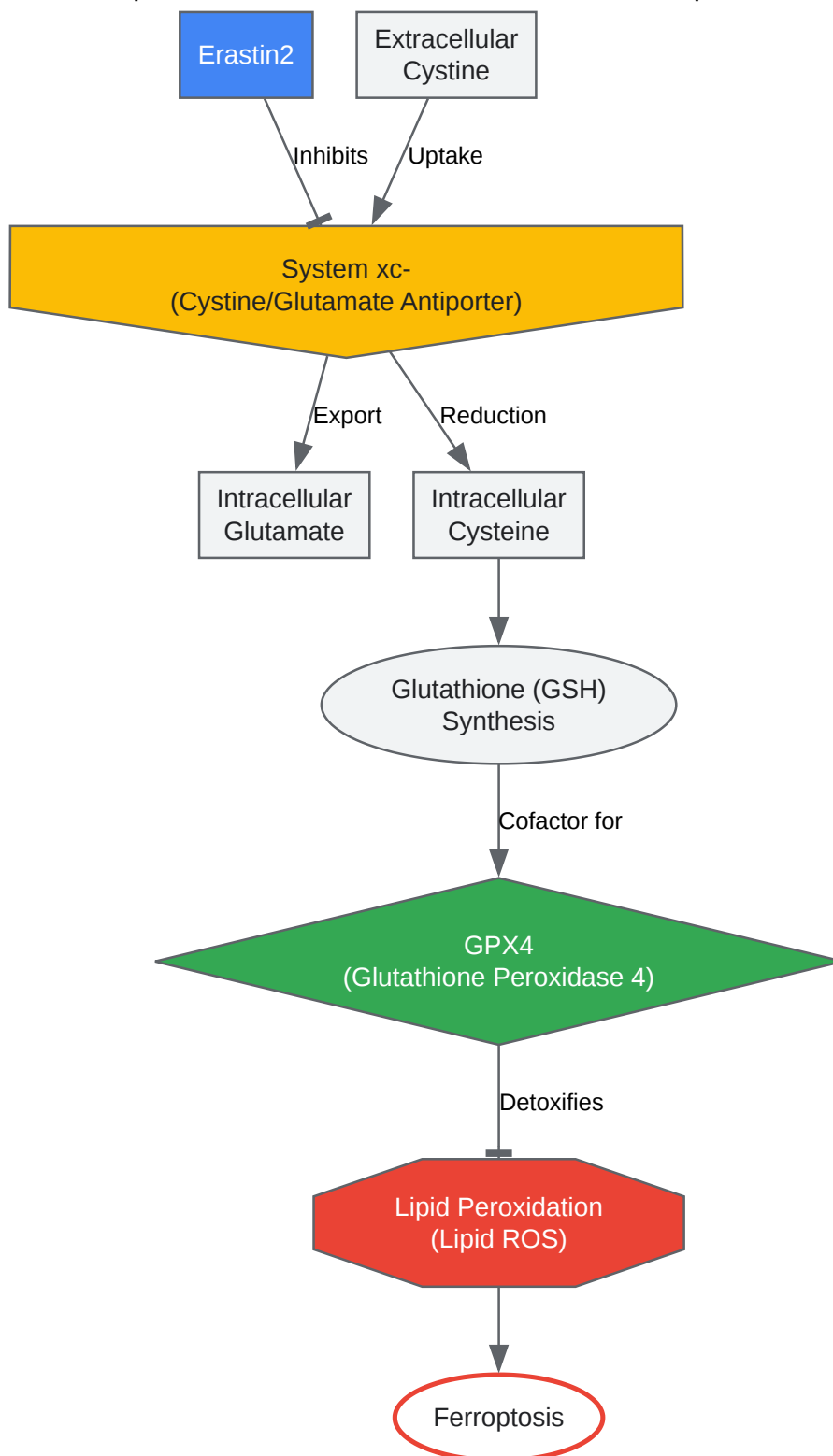
Protocol 1: Preparation of Erastin2 Stock Solution in DMSO

- Bring the vial of **Erastin2** powder and a new, sealed vial of anhydrous DMSO to room temperature.
- Under sterile conditions, add the desired volume of DMSO to the **Erastin2** vial to achieve the target concentration (e.g., 10-100 mg/mL).
- To facilitate dissolution, cap the vial tightly and vortex briefly. If necessary, warm the vial in a 37°C water bath for 10-15 minutes or place it in an ultrasonic bath for a few minutes until the solid is completely dissolved.

- Once a clear solution is obtained, aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes.
- Store the aliquots at -20°C for short-term use or at -80°C for long-term storage, protected from light.

Diagram: Erastin2 Signaling and Mechanism of Action

Simplified Mechanism of Erastin2-Induced Ferroptosis

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Caption: **Erastin2** induces ferroptosis by inhibiting the System xc- transporter.

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References

- 1. selleckchem.com [selleckchem.com]
- 2. Erastin2 | iron death inducer | TargetMol [targetmol.com]
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